

Application Note: Preparation of D(+)-Raffinose Pentahydrate Stock Solution

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B7908328*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

D(+)-Raffinose is a naturally occurring trisaccharide composed of galactose, glucose, and fructose.[1][2] It is widely utilized in various biological research and pharmaceutical applications. Its roles include serving as a carbon source in microbiological and cell culture media, acting as a component in cryoprotectant solutions, and exhibiting biofilm-inhibitory activity.[3] In cell culture, raffinose supplementation has been shown to enhance the formation of high mannose N-glycans on recombinant proteins. Proper preparation of **D(+)-Raffinose pentahydrate** stock solutions is crucial for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation, storage, and handling of these solutions.

Physicochemical Properties and Solubility

D(+)-Raffinose pentahydrate is a white to off-white crystalline powder. Key properties are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₃₂ O ₁₆ · 5H ₂ O	
Molecular Weight	594.51 g/mol	
Appearance	White to off-white powder/crystalline solid	
Melting Point	78-80 °C	

The solubility of **D(+)-Raffinose pentahydrate** varies significantly depending on the solvent. It is crucial to select an appropriate solvent based on the intended experimental application.

Solvent	Solubility	Citations
Water	50 - 100 mg/mL	
DMSO	≥ 100 mg/mL (168.21 mM)	
PBS (pH 7.2)	~1 mg/mL	
Dimethyl Formamide (DMF)	~15 mg/mL	
Ethanol	~0.1 mg/mL	

Note: Hygroscopic DMSO can significantly impact solubility; it is recommended to use newly opened DMSO.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a stock solution of **D(+)-Raffinose pentahydrate**. The example calculation is for a 100 mM stock solution in water.

3.1. Materials

- **D(+)-Raffinose pentahydrate** powder (CAS: 17629-30-0)
- Solvent of choice (e.g., sterile, nuclease-free water, DMSO)

- Analytical balance
- Sterile conical tubes or flasks
- Vortex mixer or magnetic stirrer
- Sterile 0.22 µm syringe filter (for cell culture applications)
- Sterile, amber, or opaque storage tubes

3.2. Calculation

To determine the mass of **D(+)-Raffinose pentahydrate** required, use the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for 10 mL of a 100 mM (0.1 M) stock solution: $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 594.51 \text{ g/mol} = 0.5945 \text{ g}$

The table below provides pre-calculated mass values for common stock concentrations.

Desired Concentration	Volume	Mass of D(+)-Raffinose Pentahydrate (MW = 594.51)
1 mM	10 mL	5.95 mg
10 mM	10 mL	59.45 mg
100 mM	10 mL	594.5 mg
1 M	10 mL	5.945 g

3.3. Step-by-Step Procedure

- Preparation: Bring the **D(+)-Raffinose pentahydrate** powder container to room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh the calculated mass of the powder using an analytical balance and place it into a sterile conical tube or flask.
- **Dissolution:** Add approximately 80% of the final required volume of the chosen solvent to the vessel containing the powder.
- **Mixing:** Cap the vessel and mix thoroughly using a vortex mixer or magnetic stirrer until the powder is completely dissolved. The solution should be clear and colorless. Gentle warming may be used to aid dissolution in aqueous solutions, but stability should be considered.
- **Volume Adjustment:** Once fully dissolved, add the solvent to reach the final desired volume and mix again to ensure homogeneity.
- **Sterilization (Optional):** For applications requiring sterility, such as cell culture, pass the solution through a 0.22 μm syringe filter into a sterile container.
- **Aliquoting and Storage:** Dispense the stock solution into sterile, single-use aliquots to prevent degradation from repeated freeze-thaw cycles. Store the aliquots as recommended in the table below.

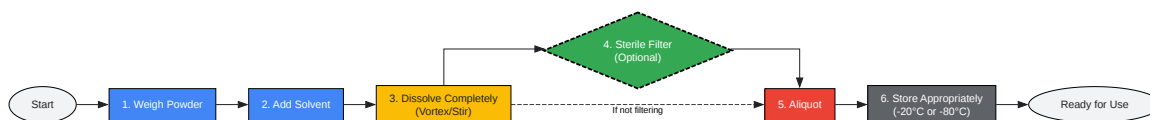
Storage and Stability

Proper storage is critical to maintain the integrity of both the solid compound and the prepared stock solutions.

Form	Storage Temperature	Stability Period	Citations
Powder	Room Temperature (10-30°C)	Stable	
-20°C	3 years		
4°C	2 years		
Stock Solution in Solvent	-80°C	6 months	
-20°C	1 month		
Aqueous Solution	2-8°C	Not recommended for more than one day	

Workflow Diagram

The following diagram illustrates the general workflow for preparing a **D(+)-Raffinose pentahydrate** stock solution.



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Caption: Workflow for **D(+)-Raffinose Pentahydrate** Stock Solution Preparation.

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